

Essential Safety and Logistical Information for Handling PBF-509

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Compound of Interest

Compound Name: PBF-509

Cat. No.: B1574666

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **PBF-509** (Taminadenant), a potent and selective adenosine A2A receptor antagonist. Given that a specific Safety Data Sheet (SDS) is not publicly available for this investigational new drug, the following procedures are based on general best practices for handling potent research compounds, information on A2A receptor antagonists as a class, and available safety data from clinical trials.

Compound Information

Identifier	Description
Name	PBF-509, Taminadenant, NIR-178
CAS Number	1337962-47-6
Molecular Formula	C ₁₀ H ₈ BrN ₇
Mechanism of Action	A selective antagonist of the adenosine A2A receptor (A2AR). By blocking this receptor on immune cells, such as T lymphocytes, it abrogates adenosine-mediated immunosuppression, thereby reactivating an anti-tumor immune response.[1][2]

Potential Hazards and Safety Precautions

While specific toxicology data is limited, clinical trials of taminadenant have reported certain adverse effects. Researchers should be aware of these potential hazards when handling the compound.

Potential Hazard	Observed Adverse Events in Clinical Trials (at various doses)	Recommended Precautions
Gastrointestinal Issues	Nausea	Use appropriate containment (e.g., fume hood) to avoid inhalation or ingestion.
General Malaise	Fatigue	Be aware of potential systemic effects. Report any unusual symptoms to a supervisor.
Respiratory Issues	Pneumonitis (inflammation of lung tissue)	Handle in a well-ventilated area, preferably a certified chemical fume hood, to prevent inhalation of airborne particles.
Hepatic Effects	Increased alanine/aspartate aminotransferase	Avoid direct contact and ingestion.

Source: Phase I/Ib clinical trial data for taminadenant (**PBF-509**/NIR178).[3][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure during the handling of **PBF-509**.

Protection Type	Specific PPE Recommendation	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact. Double-gloving provides additional protection in case of a tear in the outer glove.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from splashes or airborne particles of the compound.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood. If weighing or handling outside of a fume hood is unavoidable, a fit-tested N95 respirator or higher may be necessary.	Minimizes the risk of inhaling aerosolized particles of the potent compound.

Operational and Disposal Plans

The following procedural guidance outlines the step-by-step process for safely handling and disposing of **PBF-509** in a laboratory setting.

Experimental Protocol: Handling and Preparation of PBF-509 Solutions

- Preparation and Engineering Controls:
 - Conduct all handling of solid **PBF-509** within a certified chemical fume hood to minimize inhalation exposure.
 - Ensure the work area is clean and free of clutter.
 - Have a chemical spill kit readily available.

- Donning Personal Protective Equipment (PPE):
 - Put on a lab coat, followed by safety glasses or goggles.
 - Don two pairs of nitrile gloves.
- Weighing and Reconstitution:
 - Carefully weigh the required amount of **PBF-509** powder on a tared weigh boat inside the fume hood.
 - To reconstitute, add the desired solvent (e.g., DMSO) to the vial containing the powder.
 - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Aliquoting and Storage:
 - Dispense the stock solution into clearly labeled, dated, and sealed smaller-volume aliquots to avoid repeated freeze-thaw cycles.
 - Store aliquots at the recommended temperature (typically -20°C or -80°C for long-term storage) in a designated and labeled freezer.
- Post-Handling Decontamination:
 - Wipe down the work surface in the fume hood with an appropriate cleaning agent (e.g., 70% ethanol).
 - Carefully remove and dispose of the outer pair of gloves into a designated hazardous waste container.
 - Remove the inner gloves, lab coat, and eye protection before leaving the work area.
 - Wash hands thoroughly with soap and water.

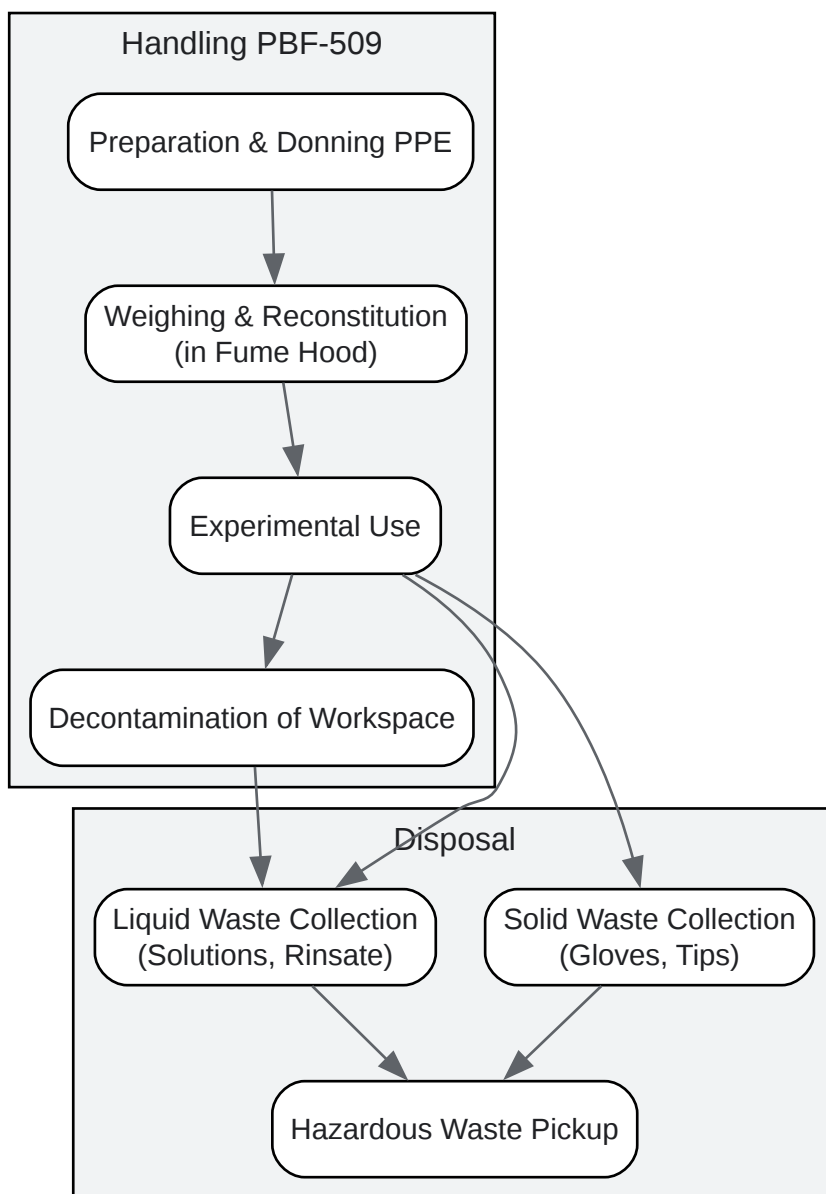
Disposal Plan

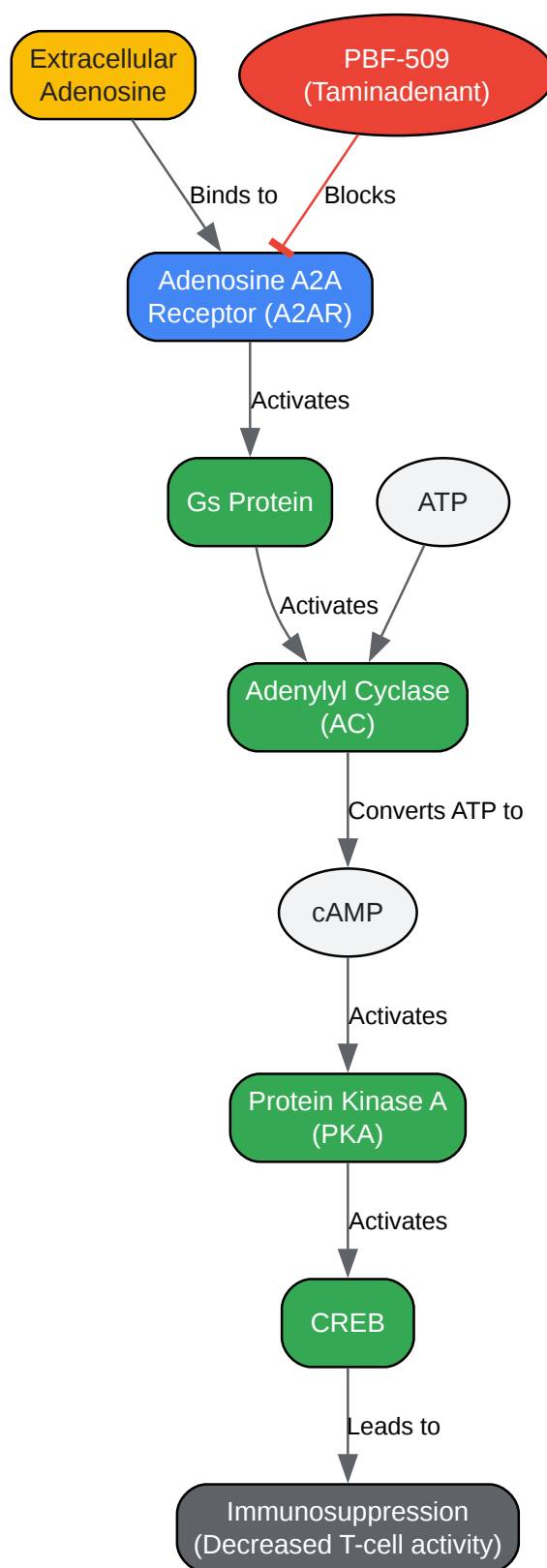
All waste generated from the handling of **PBF-509** must be treated as hazardous chemical waste.

- Solid Waste:
 - Includes contaminated gloves, weigh boats, pipette tips, and any other disposable materials that have come into contact with **PBF-509**.
 - Collect all solid waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Includes unused stock solutions, experimental media containing **PBF-509**, and rinsates from cleaning contaminated glassware.
 - Collect all liquid waste in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Empty Containers:
 - The original vial containing **PBF-509** powder should be triple-rinsed with a suitable solvent.
 - The rinsate must be collected and disposed of as hazardous liquid waste.^[5]
 - After triple-rinsing, deface the label and dispose of the container according to your institution's guidelines for chemically contaminated glassware.^[6]
- Waste Pickup:
 - Follow your institution's procedures for the pickup and disposal of hazardous chemical waste. Ensure all containers are properly labeled and sealed before collection.

Visualizations

Handling and Disposal Workflow for PBF-509





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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling PBF-509]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574666#personal-protective-equipment-for-handling-pbf-509]

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